

Preventing A 779 degradation in cell culture media

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Compound of Interest

Compound Name: A 779

Cat. No.: B15605931

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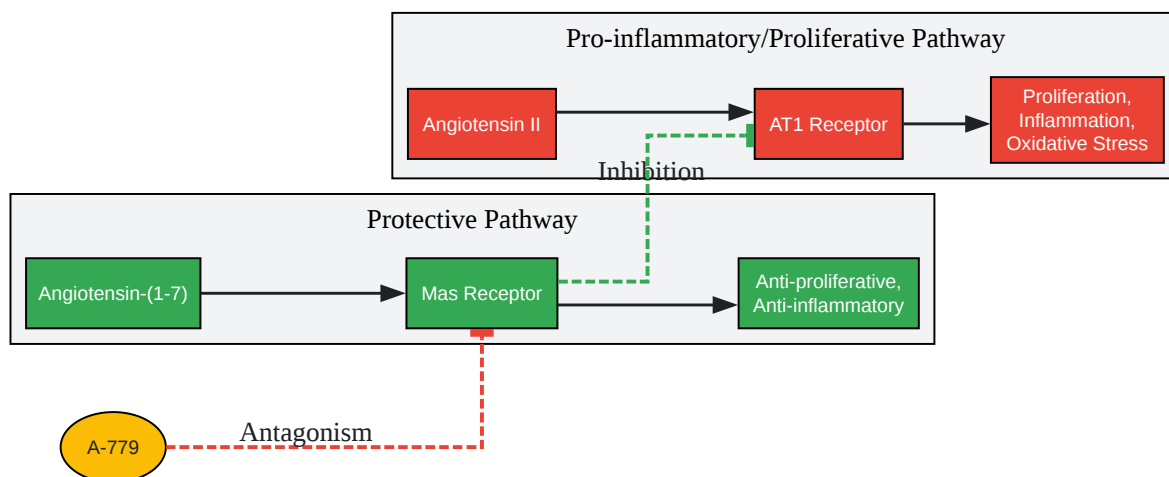
Technical Support Center: A-779

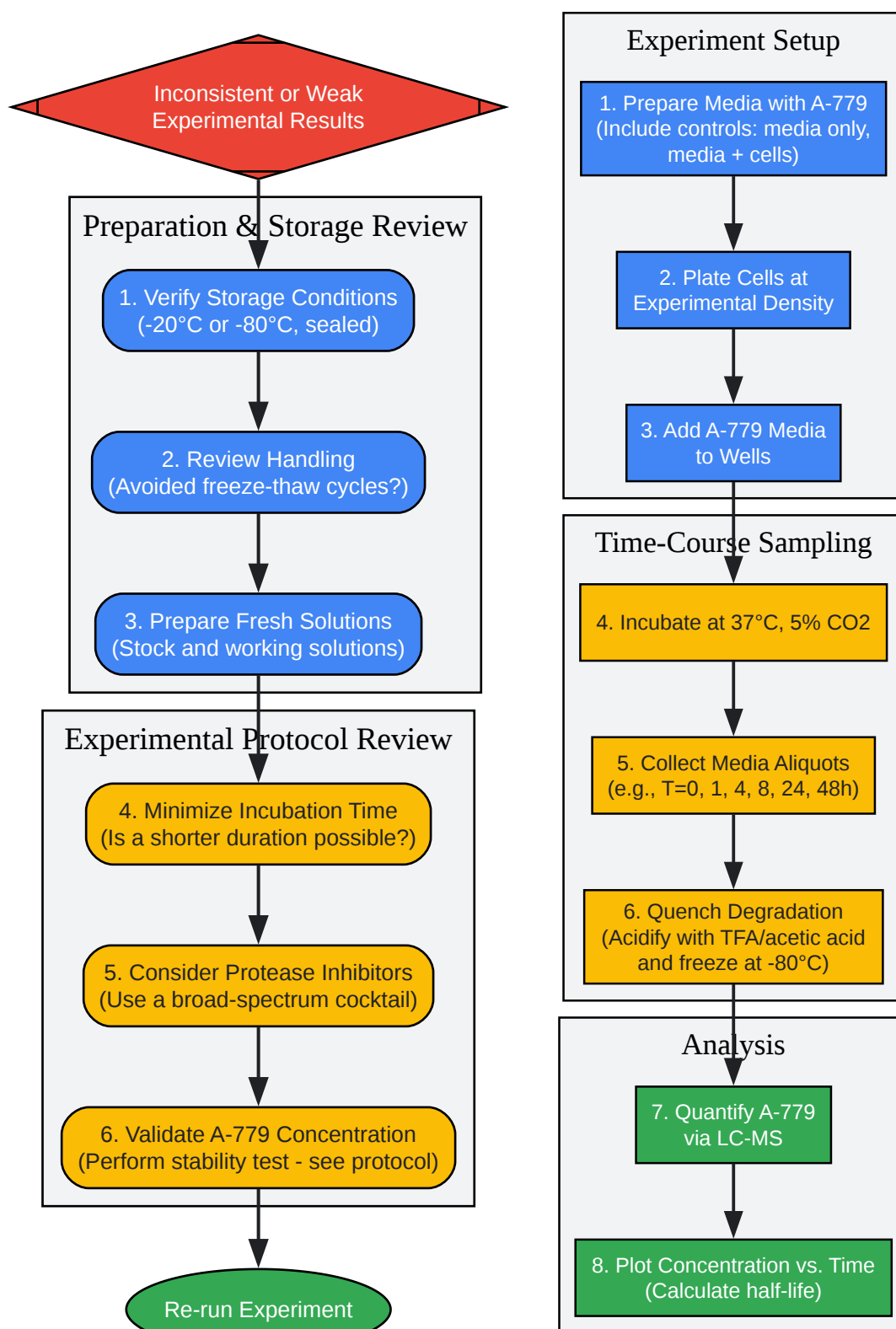
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals prevent the degradation of A-779 in cell culture media and ensure experimental reproducibility.

Frequently Asked Questions (FAQs)

Q1: What is A-779 and what is its mechanism of action?

A-779 is a selective antagonist for the Mas receptor, which is a key component of the renin-angiotensin system (RAS). Its sequence is Asp-Arg-Val-Tyr-Ile-His-{d-Ala}.^[1] The Mas receptor's natural ligand is Angiotensin-(1-7) (Ang-(1-7)). The Ang-(1-7)/Mas receptor axis often counteracts the effects of the Angiotensin II (Ang II)/AT1 receptor axis, which is associated with proliferation and inflammation.^[2] A-779 works by binding to the Mas receptor, thereby blocking the protective and regulatory effects of Ang-(1-7).^[1] For instance, Ang-(1-7) can inhibit the phosphorylation of Akt and ERK1/2 induced by Ang II; A-779 blocks this inhibitory effect.^[1]





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. abmole.com [abmole.com]
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